

# An In-depth Technical Guide to the Physical Properties of n-Nonyl Bromide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1-Bromononane

Cat. No.: B048978

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## Introduction

n-Nonyl bromide, also known as **1-bromononane**, is a linear alkyl halide with the chemical formula  $C_9H_{19}Br$ . It serves as a crucial intermediate and reagent in a multitude of organic syntheses, including the formation of Grignard reagents, nucleophilic substitution reactions, and the synthesis of various pharmaceuticals and other specialty chemicals. A thorough understanding of its physical properties is paramount for its effective and safe use in research and development, particularly within the pharmaceutical industry where precision and safety are critical. This technical guide provides a comprehensive overview of the key physical properties of n-nonyl bromide, detailed experimental protocols for their determination, and a workflow for a common experimental procedure.

## Core Physical Properties of n-Nonyl Bromide

The physical characteristics of n-nonyl bromide are essential for predicting its behavior in various chemical processes, for purification, and for ensuring safe handling and storage. The following table summarizes the key physical properties of this compound.

Property	Value	Reference(s)
Molecular Formula	C <sub>9</sub> H <sub>19</sub> Br	[1]
Molecular Weight	207.15 g/mol	[1]
Appearance	Colorless transparent liquid	[1]
Density	1.084 g/mL at 25 °C	[1]
Boiling Point	201 °C	[1]
Melting Point	-29 °C	[1]
Refractive Index (n <sup>20</sup> /D)	1.454	[1]
Solubility	Immiscible in water. Miscible with alcohol and ether.	[1]
Flash Point	194 °F (90 °C)	[1]
Vapor Pressure	0.158 mmHg at 25 °C	[1]

## Experimental Protocols for Determination of Physical Properties

Accurate determination of the physical properties of n-nonyl bromide is essential for its characterization and use in sensitive applications. The following are detailed methodologies for key experiments.

### Determination of Boiling Point (Thiele Tube Method)

The boiling point is a fundamental physical property that indicates the temperature at which a liquid's vapor pressure equals the surrounding atmospheric pressure.

Materials:

- Thiele tube
- Thermometer (calibrated)

- Small test tube (fusion tube)
- Capillary tube (sealed at one end)
- Heat source (e.g., Bunsen burner or heating mantle)
- Mineral oil or silicone oil
- Stand and clamp

Procedure:

- Fill the Thiele tube with mineral or silicone oil to a level just above the side arm.
- Add a small amount (approximately 0.5 mL) of n-nonyl bromide to the small test tube.
- Place the capillary tube, with its sealed end facing upwards, into the test tube containing the n-nonyl bromide.
- Attach the test tube to the thermometer using a rubber band or a small piece of wire, ensuring the bulb of the thermometer is level with the bottom of the test tube.
- Suspend the thermometer and test tube assembly in the Thiele tube, ensuring the oil level is above the sample but below the opening of the test tube.
- Gently heat the side arm of the Thiele tube with a small flame or a heating mantle. The design of the Thiele tube promotes convection currents, ensuring uniform heating of the oil bath.
- As the temperature rises, a stream of bubbles will begin to emerge from the open end of the capillary tube.
- Continue heating until a rapid and continuous stream of bubbles is observed.
- Remove the heat source and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the stream of bubbles ceases and the liquid just begins to enter the capillary tube. Record this temperature.

## Determination of Density (Pycnometer Method)

Density is the mass per unit volume of a substance and is a useful parameter for identification and purity assessment.

Materials:

- Pycnometer (a specific gravity bottle with a known volume)
- Analytical balance (accurate to  $\pm 0.0001$  g)
- n-Nonyl bromide
- Distilled water (for calibration)
- Acetone (for cleaning and drying)
- Temperature-controlled water bath

Procedure:

- Thoroughly clean the pycnometer with distilled water and then acetone, and dry it completely.
- Accurately weigh the empty, dry pycnometer on the analytical balance and record its mass ( $m_1$ ).
- Fill the pycnometer with distilled water and place it in a temperature-controlled water bath set to a specific temperature (e.g., 25 °C) until it reaches thermal equilibrium.
- Carefully insert the stopper, allowing excess water to escape through the capillary. Dry the outside of the pycnometer and weigh it. Record the mass ( $m_2$ ).
- Empty the pycnometer, clean it with acetone, and dry it thoroughly.
- Fill the pycnometer with n-nonyl bromide and allow it to equilibrate to the same temperature in the water bath.

- Insert the stopper, wipe the exterior dry, and weigh the filled pycnometer. Record the mass ( $m_3$ ).
- The density of n-nonyl bromide ( $\rho_{\text{sample}}$ ) can be calculated using the following formula:  
$$\rho_{\text{sample}} = [(m_3 - m_1) / (m_2 - m_1)] * \rho_{\text{water}}$$
where  $\rho_{\text{water}}$  is the known density of water at the experimental temperature.

## Determination of Refractive Index (Abbe Refractometer)

The refractive index measures how light bends as it passes through a substance and is a highly sensitive physical property used for identification and purity verification.

Materials:

- Abbe refractometer
- n-Nonyl bromide
- Dropper or pipette
- Lens paper
- Ethanol or acetone (for cleaning)
- A constant temperature water circulator

Procedure:

- Turn on the light source of the Abbe refractometer.
- Clean the prism surfaces with a soft lens paper moistened with ethanol or acetone and allow them to dry completely.
- Calibrate the refractometer using a standard liquid with a known refractive index (e.g., distilled water).
- Using a dropper, place a few drops of n-nonyl bromide onto the surface of the lower prism.
- Close the prisms firmly. The liquid should spread evenly between them.

- If the refractometer is connected to a constant temperature water circulator, ensure the desired temperature (e.g., 20 °C) is stable.
- Look through the eyepiece and turn the coarse adjustment knob until the field of view is divided into a light and a dark section.
- Turn the fine adjustment knob to bring the dividing line into sharp focus.
- If a color fringe is visible at the borderline, turn the chromaticity adjustment knob until the borderline becomes a sharp, colorless line.
- Adjust the scale so that the sharp borderline is exactly on the crosshairs in the eyepiece.
- Read the refractive index value from the scale. Record the temperature of the measurement.

## Experimental Workflow Visualization

The following diagram illustrates a typical workflow for a Grignard reaction, a common application of n-nonyl bromide in organic synthesis.



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Caption: Workflow for a Grignard Reaction using n-Nonyl Bromide.

## Safety and Handling

n-Nonyl bromide is an irritant to the eyes, respiratory system, and skin.<sup>[1]</sup> It is essential to handle this chemical in a well-ventilated fume hood. Appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat, must be worn at all times. Avoid inhalation of vapors and contact with skin and eyes.<sup>[1]</sup> Store in a cool, dry place away from strong oxidizing agents and strong bases.<sup>[1]</sup> In case of a spill, absorb with an inert material and dispose of it according to local regulations.

Disclaimer: This document is intended for informational purposes for qualified professionals. All laboratory work should be conducted with appropriate safety precautions and in accordance with institutional and regulatory guidelines.

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## References

- 1. chembk.com [chembk.com]
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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)